

Basic principles of using Autocamtide 2, amide in research

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Compound of Interest

Compound Name: Autocamtide 2, amide

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Autocamtide 2, Amide in Research: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Autocamtide 2, amide is a synthetic peptide that serves as a highly specific and selective substrate for Calcium/Calmodulin-dependent Protein Kinase II (CaMKII).[1][2] Derived from the autophosphorylation site (Thr286) of the alpha subunit of CaMKII, this peptide is an indispensable tool for the accurate measurement of CaMKII activity in various research and drug discovery applications.[3] Its high selectivity makes it a superior substrate for differentiating CaMKII activity from that of other kinases such as Protein Kinase A (PKA) and Protein Kinase C (PKC).[3] This guide provides an in-depth overview of the fundamental principles and practical methodologies for the utilization of **Autocamtide 2, amide** in research.

Core Principles

Autocamtide 2, amide is a linear peptide with the amino acid sequence Lys-Lys-Ala-Leu-Arg-Arg-Gln-Glu-Thr-Val-Asp-Ala-Leu (KKALRRQETVDAL).[1][4] The threonine residue within this sequence is the target for phosphorylation by CaMKII. The principle behind its use lies in the enzymatic transfer of the gamma-phosphate from ATP to this threonine residue, catalyzed by active CaMKII. The rate of this phosphorylation event is directly proportional to the activity of the CaMKII enzyme. By measuring the amount of phosphorylated **Autocamtide 2, amide** or the amount of ADP produced, researchers can precisely quantify CaMKII activity.

Quantitative Data

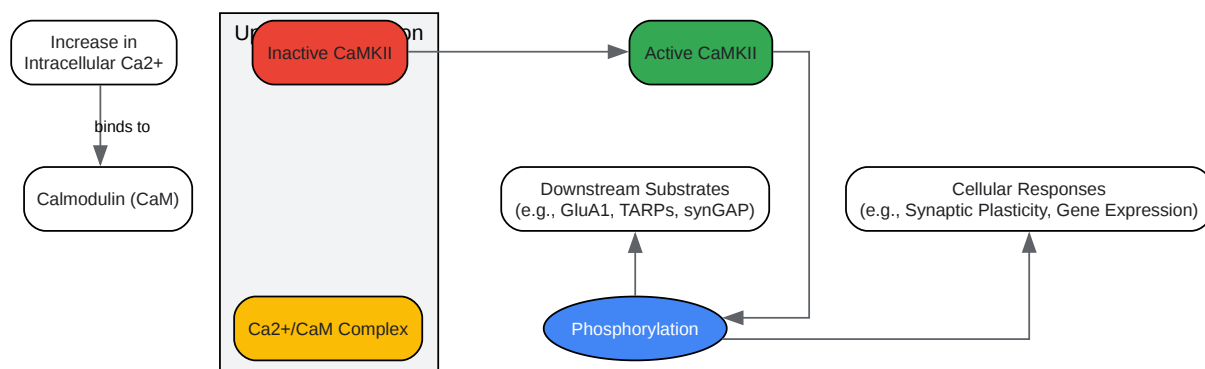
The following table summarizes the key physicochemical and kinetic parameters of **Autocamtide 2, amide**.

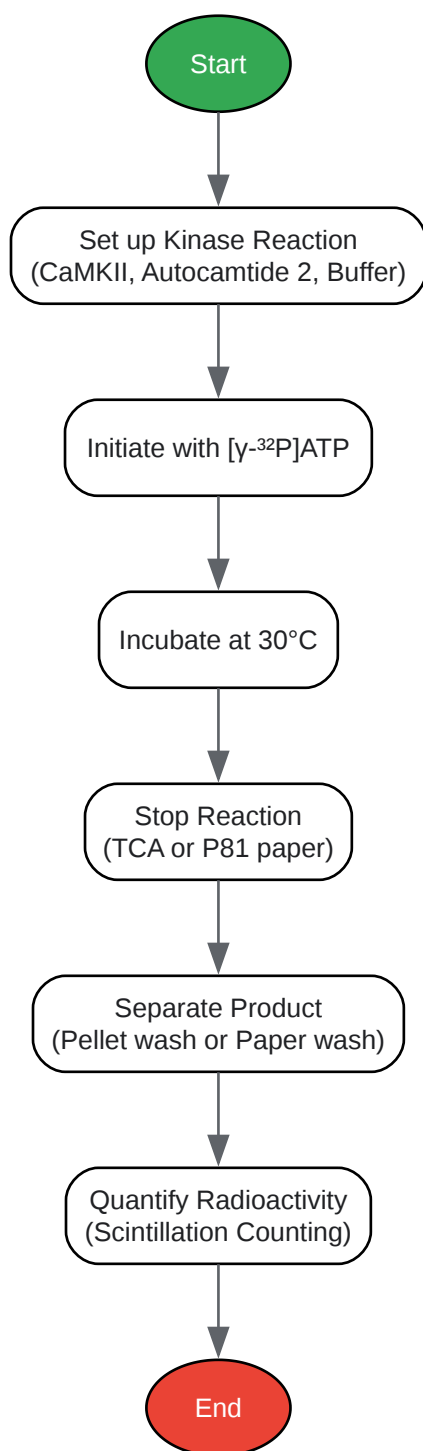
Parameter	Value	Reference(s)
Amino Acid Sequence	Lys-Lys-Ala-Leu-Arg-Arg-Gln-Glu-Thr-Val-Asp-Ala-Leu	[1][2]
One-Letter Sequence	KKALRRQETVDAL	[1]
Molecular Weight	1527.79 g/mol	[1]
CAS Registry Number	129198-88-5	[1]
Km for CaMKII	2 μ M	[3]
Vmax for CaMKII	Not explicitly stated, but the Vmax of autonomous CaMKII is decreased compared to stimulated activity.	[5]

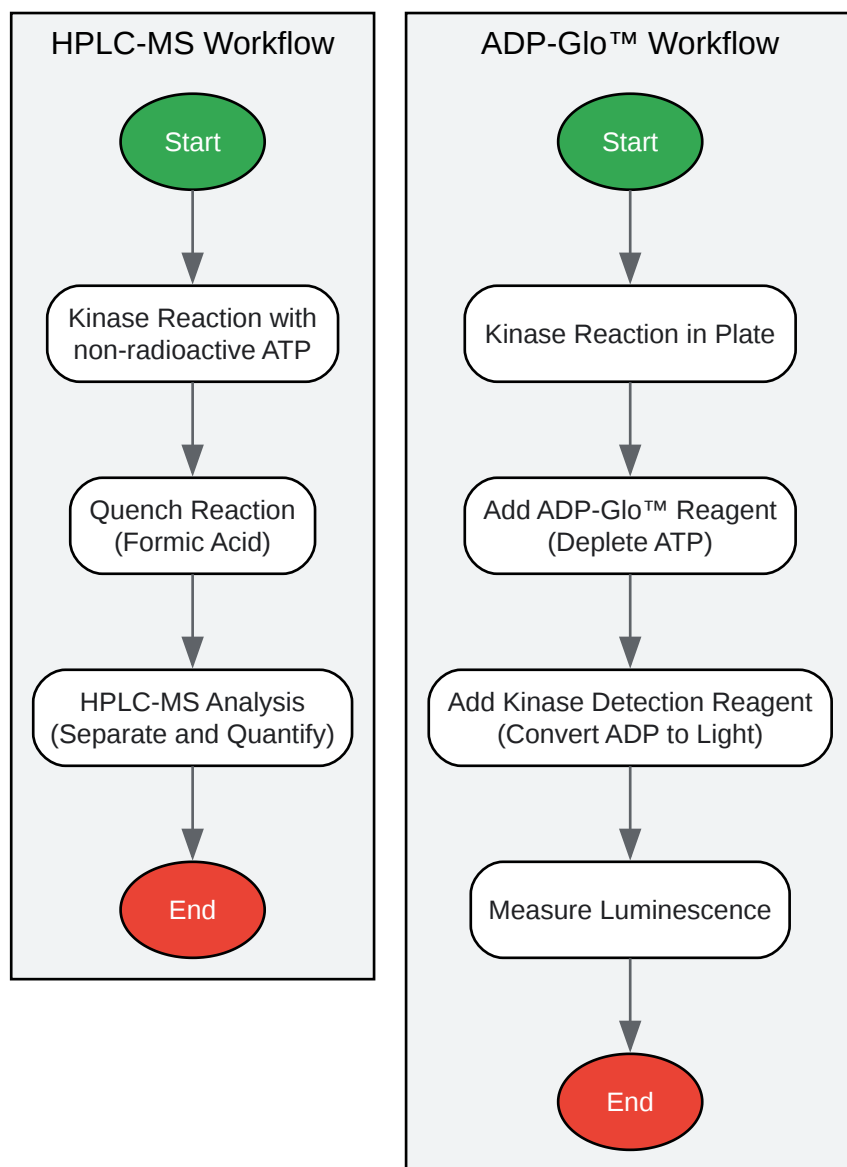
Signaling Pathway

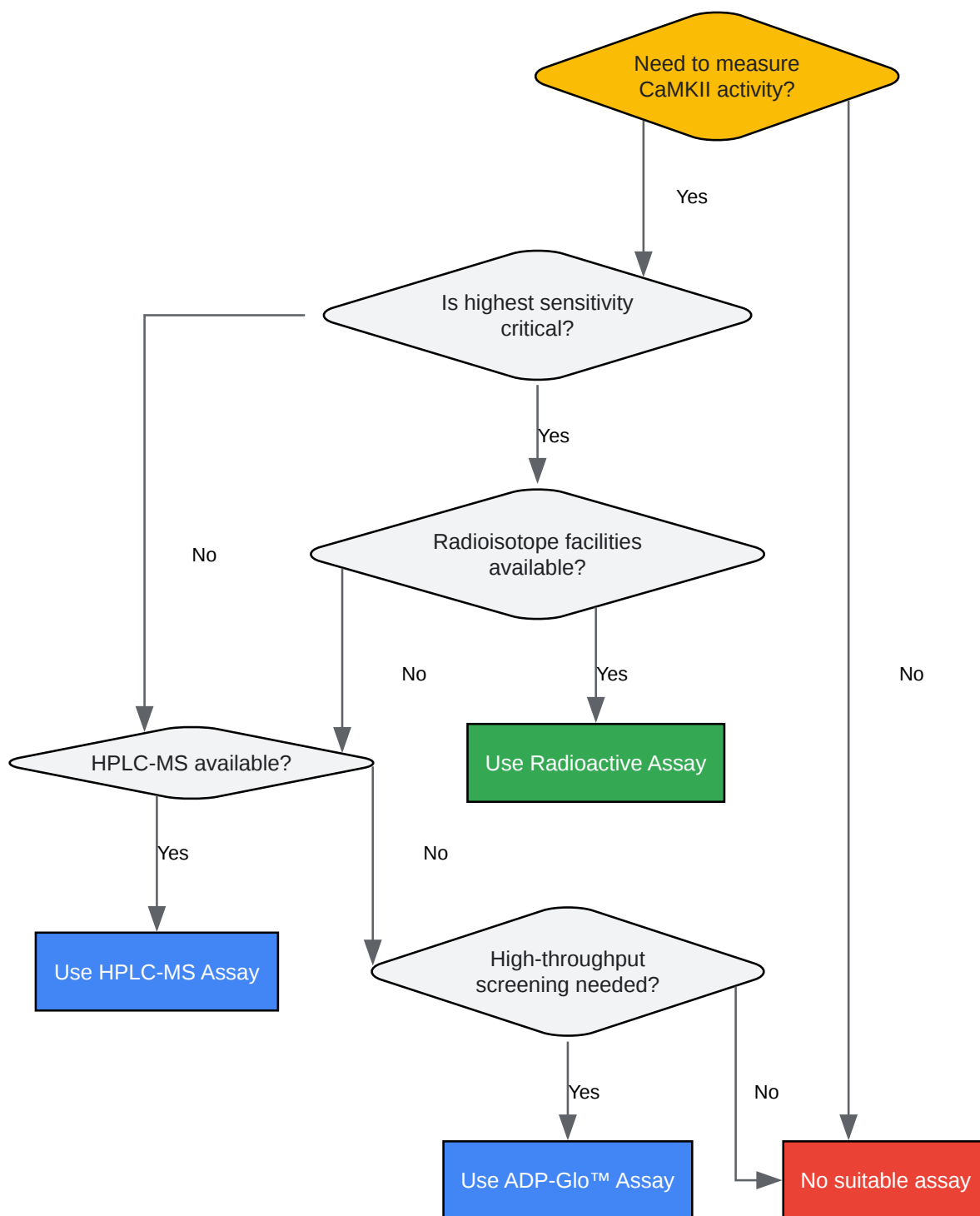
CaMKII is a crucial serine/threonine kinase that plays a pivotal role in numerous cellular processes, including synaptic plasticity, learning, and memory.[6] Its activity is tightly regulated by intracellular calcium levels. An increase in intracellular Ca²⁺ leads to the binding of Ca²⁺ to calmodulin (CaM). The resulting Ca²⁺/CaM complex then binds to the regulatory domain of CaMKII, causing a conformational change that relieves autoinhibition and activates the kinase.

This activation allows CaMKII to phosphorylate various downstream substrates, including ion channels, transcription factors, and other kinases, thereby modulating their activity.[6][7]









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